

Calcium Citrate Malate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Calcium citrate maleate*

Cat. No.: B13769752

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This technical guide provides an in-depth overview of Calcium Citrate Malate (CCM), a highly bioavailable calcium supplement. It covers its chemical properties, synthesis, analytical methods, and the factors contributing to its enhanced absorption.

Chemical and Physical Data

Calcium Citrate Malate is a complex salt with a variable composition, consisting of calcium, citrate, and malate.^{[1][2]} It is a white, water-soluble powder.^{[1][3]} Its variable nature means that different molecular formulas and weights are reported, reflecting different molar ratios of the components.

Identifier	Value	Source
CAS Number	142606-53-9	[1] [3] [4]
EC Number	604-299-4	[1] [4]
PubChem CID	86746885, 156596391	[1] [5]

Chemical Formula	Molecular Weight (g/mol)	Source
<chem>Ca6(C6H5O7)2(C4H4O5)3 · 6H2O</chem>	1123.1	[3]
<chem>C16H14Ca4O19</chem>	670.58296	[4]
<chem>C24H34Ca6O35</chem>	1123.0	[5] [6]

Synthesis of Calcium Citrate Malate

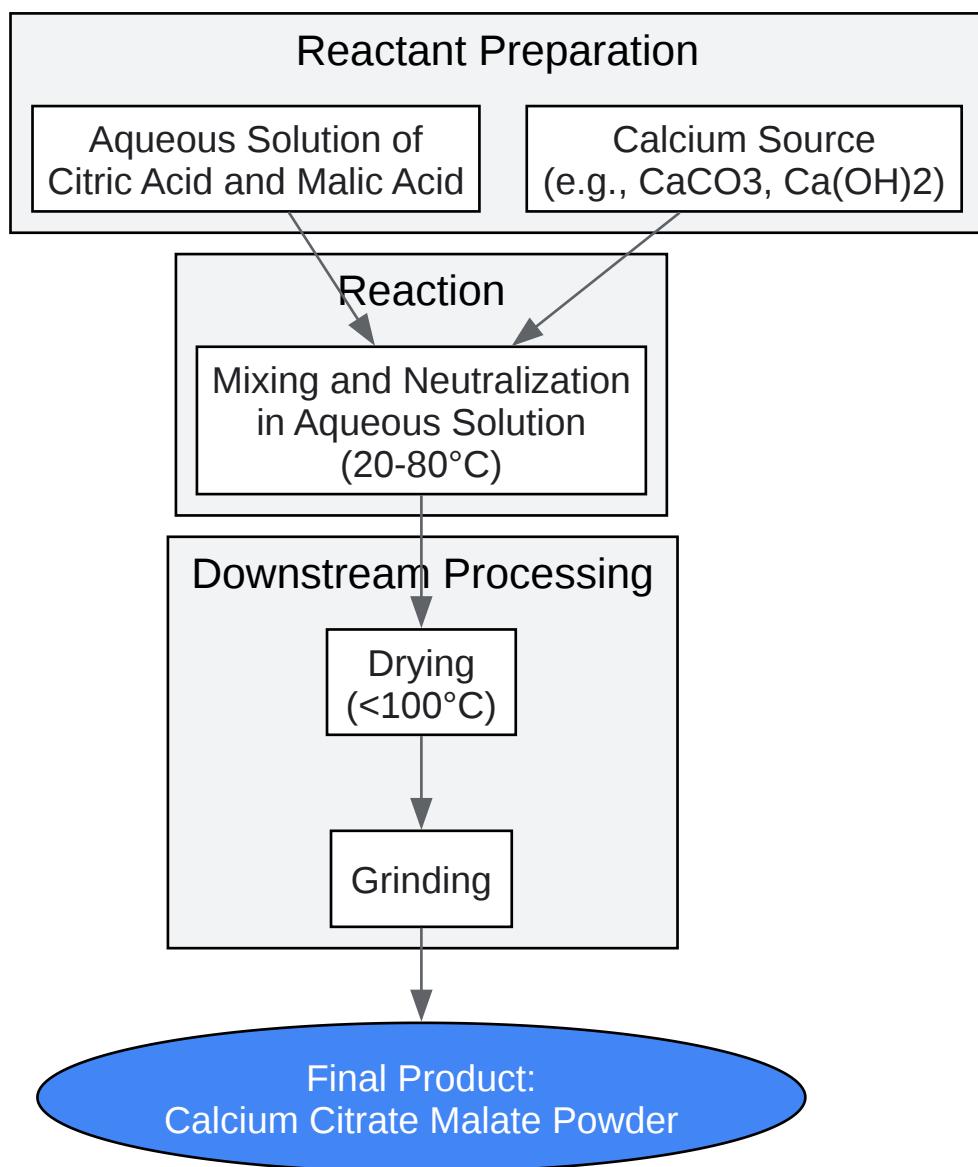
The synthesis of Calcium Citrate Malate generally involves the reaction of a calcium source with citric acid and malic acid in an aqueous solution. The resulting complex is then dried.

A common method for preparing Calcium Citrate Malate is as follows:

- **Reactant Preparation:** An aqueous solution of citric acid and malic acid is prepared in the desired molar ratio.
- **Reaction:** A calcium source, such as calcium carbonate, calcium hydroxide, or calcium oxide, is slowly added to the acid solution while stirring.[\[7\]](#)[\[8\]](#)[\[9\]](#) If calcium carbonate is used, the reaction proceeds with the evolution of carbon dioxide until the acids are neutralized.[\[7\]](#)
- **Temperature Control:** The reaction temperature is typically maintained between 20°C and 80°C.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- **Drying:** The resulting mixture, which may be a solution or a slurry, is then dried to obtain the solid Calcium Citrate Malate. Drying methods can include spray drying, freeze-drying, or oven drying at temperatures below 100°C.[\[9\]](#)
- **Grinding:** The final solid may be ground to achieve a desired particle size.[\[9\]](#)

A study by Reyes et al. (2021) described the synthesis using calcium hydroxide derived from duck eggshells, with reaction temperatures of 25°C and 80°C and varying concentrations of citric and malic acid to optimize the yield.[\[8\]](#)[\[10\]](#)

General Synthesis Workflow for Calcium Citrate Malate



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Synthesis of Calcium Citrate Malate.

Experimental Protocols for Quality Analysis

A comprehensive analysis of Calcium Citrate Malate is crucial to ensure its quality and compliance with specifications. The United States Pharmacopeia (USP) provides detailed analytical procedures.[11]

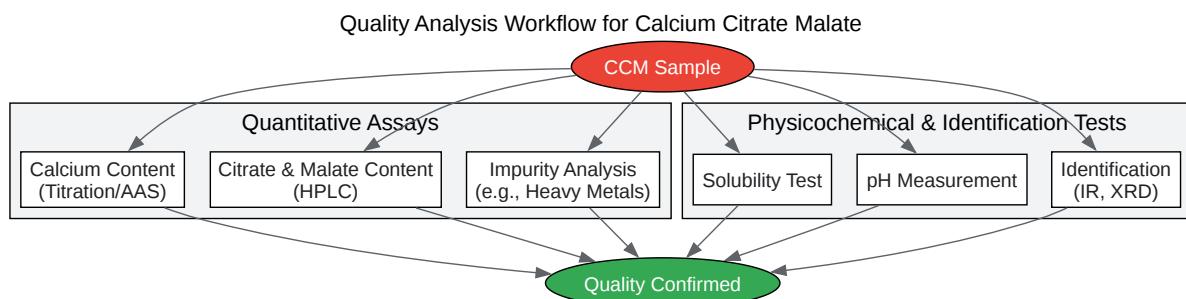
This protocol determines the percentage of calcium in the sample.

- Sample Preparation: Accurately weigh about 350 mg of Calcium Citrate Malate.
- Dissolution: Dissolve the sample in a mixture of 10 mL of water and 3 mL of 3 N hydrochloric acid.
- Titration Setup: Add 90 mL of water and a magnetic stirring bar. While stirring, add 30 mL of 0.05 M edetate disodium (EDTA) titrant, followed by 25 mL of 1 N sodium hydroxide.
- Endpoint Detection: Add approximately 150 mg of hydroxy naphthol blue indicator.
- Titration: Continue the titration with 0.05 M EDTA until a blue endpoint is reached.
- Blank Determination: Perform a blank titration to account for any interference.
- Calculation: The percentage of calcium is calculated based on the volume of titrant consumed.[11]

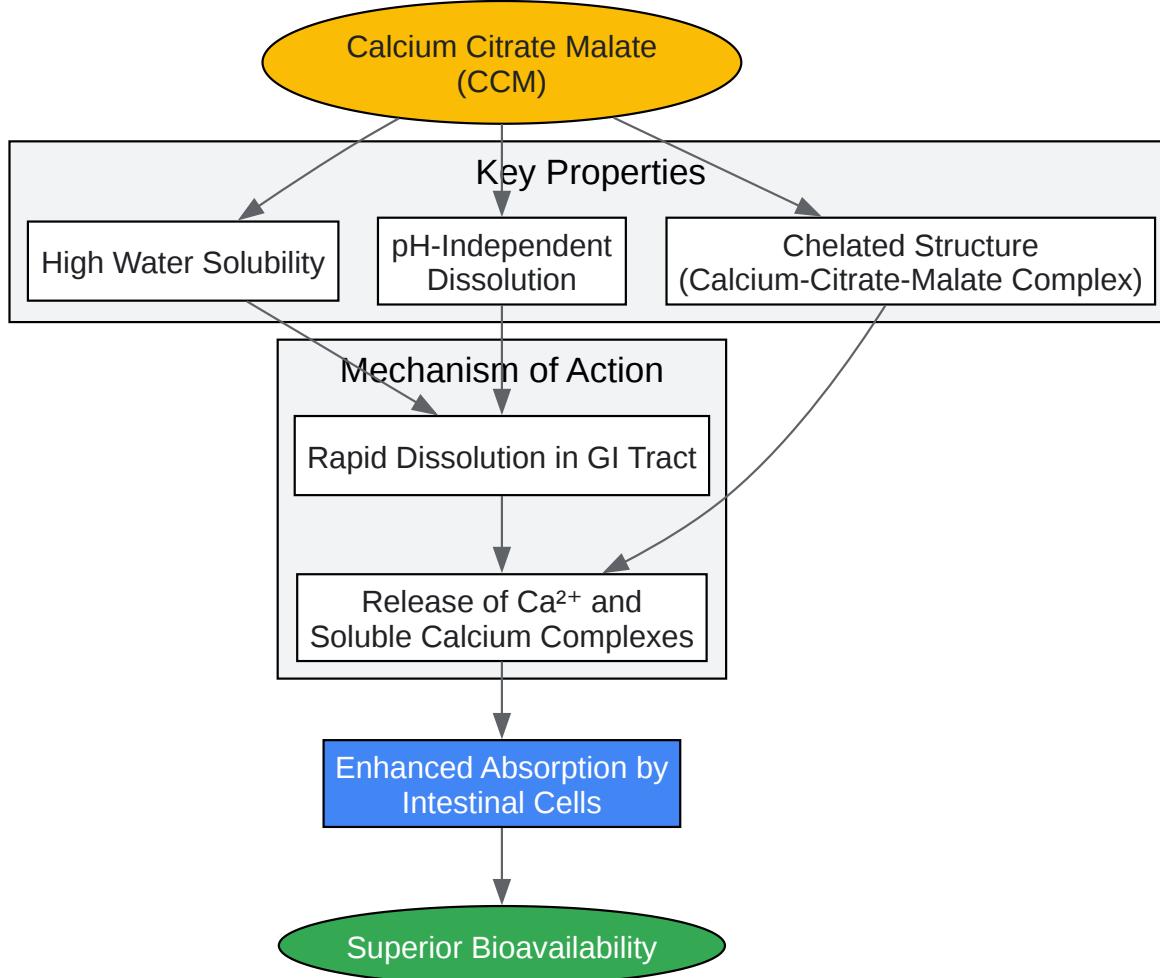
High-Performance Liquid Chromatography (HPLC) is often used to determine the content of citrate and malate.

- Standard Solution Preparation: Prepare a standard solution containing known concentrations of citric acid and malic acid.
- Sample Solution Preparation: Dissolve a known quantity of Calcium Citrate Malate in an appropriate solvent, which may involve acidification to ensure complete dissolution.
- Chromatographic System: An HPLC system equipped with a suitable column (e.g., a C18 column) and a UV detector is used. The mobile phase is typically an aqueous buffer.
- Analysis: Inject equal volumes of the standard and sample solutions into the chromatograph.
- Quantification: The amounts of citrate and malate in the sample are determined by comparing the peak areas from the sample chromatogram to those from the standard chromatogram.[12]
- Infrared Spectroscopy (IR): The IR spectrum of the sample is compared to a reference spectrum of Calcium Citrate Malate to confirm its identity.[12]

- X-ray Diffraction (XRD): XRD can be used to identify the crystalline structure of the compound.[8][12]



Factors Enhancing Calcium Citrate Malate Bioavailability



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- To cite this document: BenchChem. [Calcium Citrate Malate: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13769752#calcium-citrate-malate-cas-number-and-chemical-data]

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